

Personal protective equipment for handling **IBUPRED**

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Compound of Interest

Compound Name: **IBUPRED**

Cat. No.: **B1141919**

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Essential Safety and Handling Guide for **Ibuprofen**

Disclaimer: The following information pertains to Ibuprofen. No specific safety data was found for a substance named "**IBUPRED**." It is assumed that "**IBUPRED**" was a typographical error. Please verify the chemical identity before proceeding with any handling or safety protocols.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with Ibuprofen in a laboratory setting.

Quantitative Safety Data

The following table summarizes key quantitative safety data for Ibuprofen.

Parameter	Value	Reference
CAS Number	15687-27-1	[1] [2] [3]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[1]
Molecular Weight	206.28 g/mol	[1]
Oral LD50 (Rat)	636 mg/kg	[3]
Pfizer OEL TWA-8 Hr	3 mg/m ³	[4]
OSHA Recommended TWA (8-hour)	1100 µg/m ³	[5]
Melting Point/Range	75 - 78 °C / 167 - 172.4 °F	[1]
Boiling Point/Range	157 °C / 314.6 °F @ 4 mmHg	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Ibuprofen is classified as harmful if swallowed, causes serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[3\]](#) It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure.

Engineering Controls:

- Use in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Employ local exhaust ventilation to control airborne levels.[\[5\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[1\]](#)

Recommended Personal Protective Equipment:

PPE Category	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles. [4]	To protect eyes from dust and splashes.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	To prevent skin contact.
Body Protection	Lab coat, protective clothing.	To protect skin and personal clothing.
Respiratory Protection	NIOSH-approved respirator with appropriate filter if dust is generated and ventilation is inadequate.	To prevent inhalation of dust.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust generation.[\[2\]](#)[\[6\]](#) Avoid breathing dust.[\[2\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)

Spill and Exposure Procedures:

- Spill:
 - For small spills, sweep up the solid material, taking care not to generate dust, and place it in a sealed container for disposal.[\[4\]](#)
 - For large spills, evacuate the area and follow emergency procedures.[\[4\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops and persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[2]
- Ingestion: Call a physician or poison control center immediately. Do NOT induce vomiting.[2]

Disposal Plan:

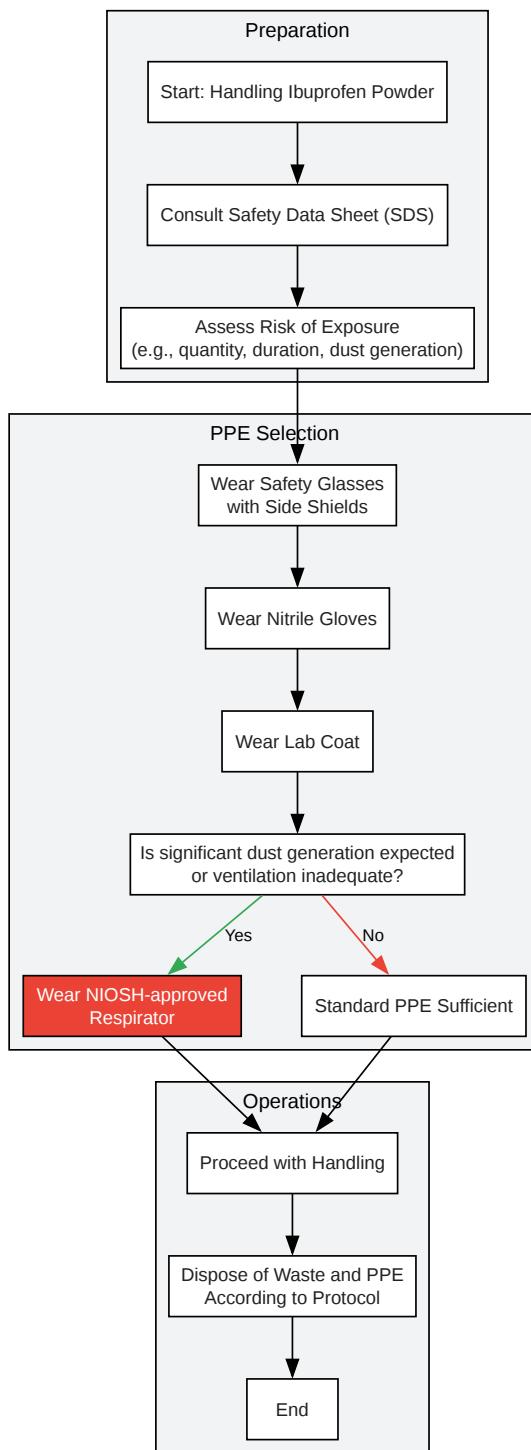
Dispose of waste in accordance with local, state, and federal regulations.

- Unused/Expired Material:
 - The preferred method of disposal is through a licensed professional waste disposal service.
 - Alternatively, for small quantities, mix the Ibuprofen with an undesirable substance like used coffee grounds or cat litter.[7][8]
 - Place the mixture in a sealed plastic bag and dispose of it in the household trash.[7][8]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.
- Empty Containers: Remove or deface the label and dispose of the container in the trash.[7]

Do not flush Ibuprofen down the toilet or drain unless specifically instructed to do so.[7]

Visual Workflow for PPE Selection

Workflow for Personal Protective Equipment (PPE) Selection when Handling Ibuprofen

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Caption: PPE selection workflow for handling Ibuprofen powder.

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